

Technical Analysis: Z-Lys(Ac)-NH₂

Physicochemical Properties & Ionization

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Compound of Interest

Compound Name: Z-Lys(Ac)-NH

Cat. No.: B12098679

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Structural Dissection & The "Null-Charge" State[1][3][4]

To understand the ionization behavior, we must deconstruct the molecule into its functional components. **Z-Lys(Ac)-NH₂** is designed to mimic an acetylated lysine residue within a histone protein backbone, isolating the specific chemical bond targeted by HDAC enzymes.[1][2][3][4]

Functional Group Analysis

The molecule is Benzyl N-(6-acetamido-1-amino-1-oxohexan-2-yl)carbamate.[1][2][3][4]

Component	Chemical Structure	Function	Ionization Status (pH 2–12)
N-Terminus	Z (Cbz) (Benzyloxycarbonyl)	Protects ngcontent-ng-c1989010908="" _ngghost-ng-c2127666394="" class="inline ng-star-inserted"> -amine	Neutral.[1][2][3][4] Carbamate linkage removes basicity.
C-Terminus	-NH ₂ (Amide)	Caps -carboxylate	Neutral.[1][2][3][4] Amides do not ionize in aqueous range.[2][3][4]
Side Chain	Lys(Ac) (-Acetyl-Lysine)	Substrate motif	Neutral.[1][2][3][4] Acetylation converts basic amine to neutral amide.[2][3][4]
Backbone	Lysine Carbon Chain	Linker	Neutral.[2][3][4] Hydrophobic alkyl chain.[2][3][4]

The pKa Paradox

Researchers often search for the "pKa of **Z-Lys(Ac)-NH₂**" expecting a standard titration curve.
[1][2][3][4]

- Theoretical pKa: There are no ionizable protons in the range of pH 0–14.
- Effective Charge: 0 (Neutral).
- Solubility: Low aqueous solubility compared to free lysine; moderately lipophilic (LogP ~0.8).
[1][2][3][4] Requires organic co-solvents (e.g., DMSO) for stock solutions.[1][2][3][4]

Conclusion: **Z-Lys(Ac)-NH₂** is a molecular probe, not a buffer.^{[1][2][3][4]} Its utility is defined by its lack of charge, which contrasts sharply with the product generated during assays.

The Ionization Switch: HDAC Enzymatic Mechanism^[6]

The primary application of **Z-Lys(Ac)-NH₂** is to serve as a "silent" substrate that becomes "loud" (charged) upon enzymatic processing.^{[1][2][3][4]} This charge shift is the fundamental readout principle for non-fluorescent HDAC assays (e.g., Capillary Electrophoresis or HPLC).^{[2][4]}

The Reaction Pathway

Enzyme: Histone Deacetylase (HDAC) Reaction: Hydrolysis of the

-acetyl group.^{[1][2][3][4][5]} ^{[1][2][3][4]}

Product pKa Analysis (Z-Lys-NH₂)

Once the acetyl group is removed, the lysine side chain (

-amine) is exposed.^{[1][2][3][4]}

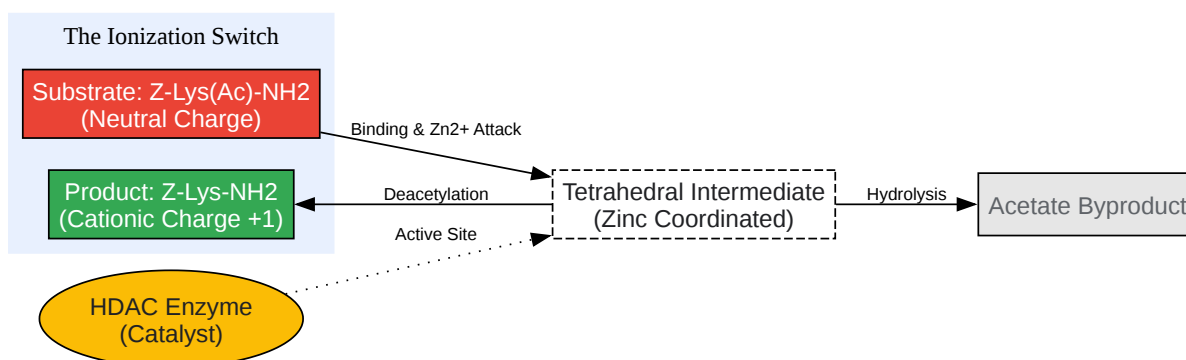
- Exposed Group: Primary Amine (^{[1][2][3][4]}).^{[1][2][3][4]}
- pKa Value:^{ngcontent-ng-c1989010908="" _ngghost-ng-c2127666394="" class="inline ng-star-inserted">} ^{[2][3][4][6]}
- Physiological State (pH 7.4): Fully Protonated (^{[1][2][3][4]}).^{[1][2][3][4]}

Differential Ionization Table^{[1][4]}

Property	Substrate: Z-Lys(Ac)-NH ₂	Product: Z-Lys-NH ₂
Side Chain	Acetamide ()	Primary Amine ()
pKa	None (Neutral)	~10.5 (-amine)
Charge at pH 7.4	0 (Neutral)	+1 (Cationic)
Electrophoretic Mobility	Moves with EOF (Neutral Marker)	Migrates toward Cathode (Fast)
Hydrophobicity	Higher (Retained on C18)	Lower (Elutes earlier on C18)

Visualization of Signaling & Reaction Logic

The following diagram illustrates the structural transformation and the resulting "Ionization Switch" that enables detection.



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Caption: The HDAC enzymatic pathway converts the neutral **Z-Lys(Ac)-NH₂** substrate into the cationic **Z-Lys-NH₂** product, creating a measurable charge difference.^{[1][2][3][4]}

Experimental Protocols: Validating the Charge Shift

This protocol describes how to utilize the pKa difference (or lack thereof) to separate substrate from product using Capillary Electrophoresis (CE), the gold standard for this specific substrate.

[\[1\]](#)[\[2\]](#)[\[4\]](#)

Protocol: Mobility Shift Assay via Capillary Electrophoresis

Objective: Quantify HDAC activity by separating the neutral substrate from the positively charged product.

Materials:

- Substrate: **Z-Lys(Ac)-NH₂** (10 mM stock in DMSO).
- Buffer: 100 mM Phosphate Buffer, pH 2.5 (Low pH ensures full protonation of the product).
 - Note on pH: At pH 2.5, the product (Z-Lys-NH₂) is fully protonated (+1).[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) The substrate remains neutral (0).[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) This maximizes electrophoretic resolution.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Internal Standard: Benzoic Acid (optional, neutral marker).

Workflow:

- Enzyme Reaction:
 - Incubate 50 µM **Z-Lys(Ac)-NH₂** with HDAC enzyme in reaction buffer (Tris pH 8.0, 137 mM NaCl, 2.7 mM KCl, 1 mM MgCl₂) at 37°C.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
 - Critical: The reaction occurs at pH 8.0, but separation is best at low pH.
- Quenching:
 - Stop reaction by adding dilute HCl or an HDAC inhibitor (e.g., Trichostatin A).[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) Acidification is preferred as it prepares the sample for CE.
- Separation (CE Conditions):

- Capillary: Fused silica, 50 cm effective length.[\[4\]](#)
- Voltage: 20–30 kV.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Detection: UV Absorbance at 200 nm (peptide bond) or 214 nm.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Data Analysis:
 - Peak 1 (Fastest): Z-Lys-NH₂ (Product).[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) Due to +1 charge, it migrates rapidly toward the cathode.
 - Peak 2 (Slowest): **Z-Lys(Ac)-NH₂** (Substrate).[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) Neutral; moves only with electroosmotic flow (or slower than product in suppressed EOF conditions).[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Self-Validating Checkpoint

- If no product peak appears: Confirm enzyme activity using a fluorogenic control (e.g., Boc-Lys(Ac)-AMC).[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- If peaks merge: Lower the pH of the running buffer to <3.0. This ensures the -amine of the product is fully protonated () while preventing any potential deprotonation of silanols on the capillary wall, sharpening the peaks.

References

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